

# The Pivotal Role of Titanium(IV) Isopropoxide in Organometallic Chemistry: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Titanium(IV) isopropoxide*

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## Abstract

**Titanium(IV) isopropoxide**, a versatile and highly reactive organometallic compound, holds a central position in modern synthetic and materials chemistry. This technical guide provides an in-depth exploration of its core applications, from its crucial role in asymmetric catalysis to its function as a key precursor in the synthesis of advanced materials. Detailed experimental protocols for seminal reactions, quantitative data on its performance, and visual diagrams of key mechanistic pathways are presented to offer a comprehensive resource for researchers, scientists, and professionals in drug development and materials science.

## Introduction

**Titanium(IV) isopropoxide**, also known as titanium tetraisopropoxide or TTIP, is a metal alkoxide with the chemical formula  $\text{Ti}\{\text{OCH}(\text{CH}_3)_2\}_4$ .<sup>[1]</sup> It exists as a colorless to pale-yellow liquid that is highly sensitive to moisture.<sup>[2][3]</sup> Its significance in organometallic chemistry stems from the reactivity of the titanium-oxygen bond, making it a powerful tool in a wide array of chemical transformations.<sup>[1]</sup> This guide will delve into its fundamental properties, its pivotal role as a catalyst in key organic reactions, and its extensive use as a precursor for the synthesis of titanium-based materials.

## Physicochemical and Spectroscopic Properties

A thorough understanding of the physical and spectroscopic properties of **Titanium(IV) isopropoxide** is essential for its safe handling and effective application in experimental work.

## Physical Properties

The key physicochemical properties of **Titanium(IV) isopropoxide** are summarized in the table below.

Property	Value	References
CAS Number	546-68-9	[4][5]
Molecular Formula	C <sub>12</sub> H <sub>28</sub> O <sub>4</sub> Ti	[2][4]
Molar Mass	284.22 g/mol	[4]
Appearance	Colorless to pale-yellow liquid	[2][4]
Density	0.96 g/mL at 20 °C	[4]
Melting Point	14-20 °C	[5][6]
Boiling Point	232 °C at 760 mmHg	[4]
Refractive Index (n <sub>20</sub> /D)	1.464	[4]
Solubility	Soluble in ethanol, ether, benzene, chloroform. Reacts with water.	[4]
Stability	Highly sensitive to moisture; fumes in air.	[4]

## Spectroscopic Data

Spectroscopic analysis is crucial for verifying the purity and structure of **Titanium(IV) isopropoxide**.

Spectroscopic Technique	Characteristic Features
$^1\text{H}$ NMR	The spectrum typically displays two primary signals: a multiplet for the methine (CH) protons and a doublet for the methyl ( $\text{CH}_3$ ) protons of the isopropoxide ligands. <sup>[7]</sup>
$^{13}\text{C}$ NMR	Complements the $^1\text{H}$ NMR data, showing distinct signals for the methine and methyl carbons of the isopropoxide groups. <sup>[7]</sup>
Infrared (IR) Spectroscopy	The IR spectrum is characterized by strong C-H stretching vibrations and prominent C-O and Ti-O stretching bands. <sup>[7]</sup>
Raman Spectroscopy	Provides complementary information to IR spectroscopy regarding the vibrational modes of the molecule. <sup>[7]</sup>
UV-Vis Spectroscopy	As a $\text{d}^0$ complex, it does not show d-d electronic transitions. The spectrum is characterized by strong ligand-to-metal charge transfer (LMCT) bands in the UV region. <sup>[7]</sup>

## Catalytic Applications in Organic Synthesis

**Titanium(IV) isopropoxide** is a cornerstone catalyst in several name reactions, enabling the stereoselective and efficient synthesis of complex organic molecules.

### Sharpless Asymmetric Epoxidation

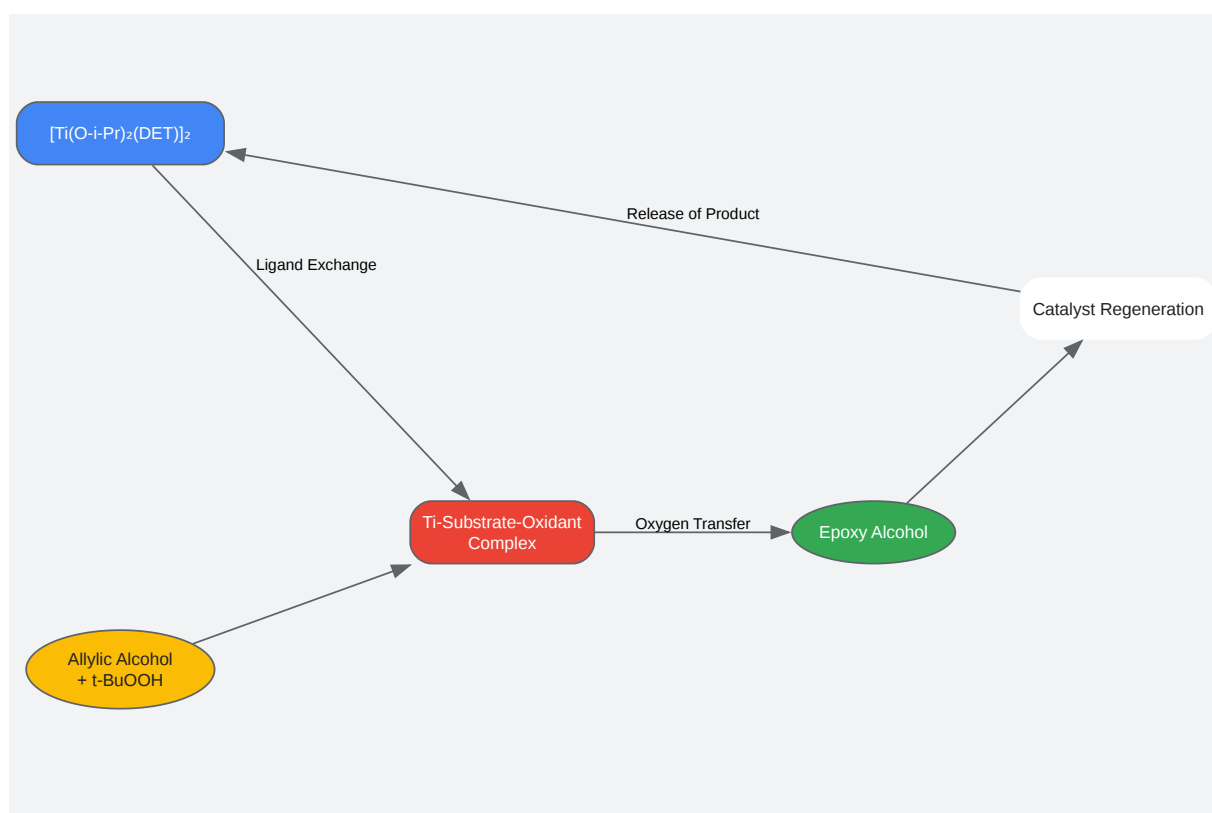
The Sharpless asymmetric epoxidation is a Nobel Prize-winning reaction that provides a reliable method for the enantioselective synthesis of 2,3-epoxyalcohols from primary and secondary allylic alcohols.<sup>[8]</sup> The reaction utilizes a catalyst formed in situ from **Titanium(IV) isopropoxide** and a chiral diethyl tartrate (DET) ligand, with tert-butyl hydroperoxide (TBHP) as the oxidant.<sup>[8]</sup>

Allylic Alcohol Substrate	Chiral Ligand	Yield (%)	Enantiomeric Excess (ee, %)
Geraniol	D-(-)-DIPT	93	88
(E)-2-Hexen-1-ol	L-(+)-DET	85	94
Allyl alcohol	D-(-)-DET	-	95

Data sourced from representative examples and may vary based on specific reaction conditions.

- Preparation of the Catalyst Complex:
  - To a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add powdered, activated 4Å molecular sieves.
  - Add anhydrous dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) and cool the suspension to -20 °C.
  - To the cooled and stirred suspension, add **Titanium(IV) isopropoxide** (5-10 mol%) via syringe.
  - Subsequently, add the chiral ligand, D-(-)-diisopropyl tartrate (D-(-)-DIPT) (6-12 mol%), and stir the mixture at -20 °C for 30 minutes to allow for the formation of the catalyst complex. The solution will typically turn a pale yellow/orange color.[\[5\]](#)
- Epoxidation Reaction:
  - Dissolve geraniol (1 equivalent) in anhydrous dichloromethane and add it to the pre-formed catalyst mixture at -20 °C.
  - Add anhydrous tert-butyl hydroperoxide (1.5-2.0 equivalents) dropwise to the reaction mixture while maintaining the temperature at -20 °C.[\[5\]](#)
- Reaction Monitoring and Work-up:
  - Monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 1 to 5 hours.[\[5\]](#)

- Upon completion, quench the reaction by adding a 10% aqueous solution of tartaric acid and allow the mixture to warm to room temperature.
  - Stir vigorously for 1 hour, then separate the organic layer. Extract the aqueous layer with diethyl ether.
  - Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.[3]
- Purification:
    - Purify the crude epoxy alcohol by flash column chromatography on silica gel.[5]



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Caption: Catalytic cycle of the Sharpless asymmetric epoxidation.

## Kulinkovich Reaction

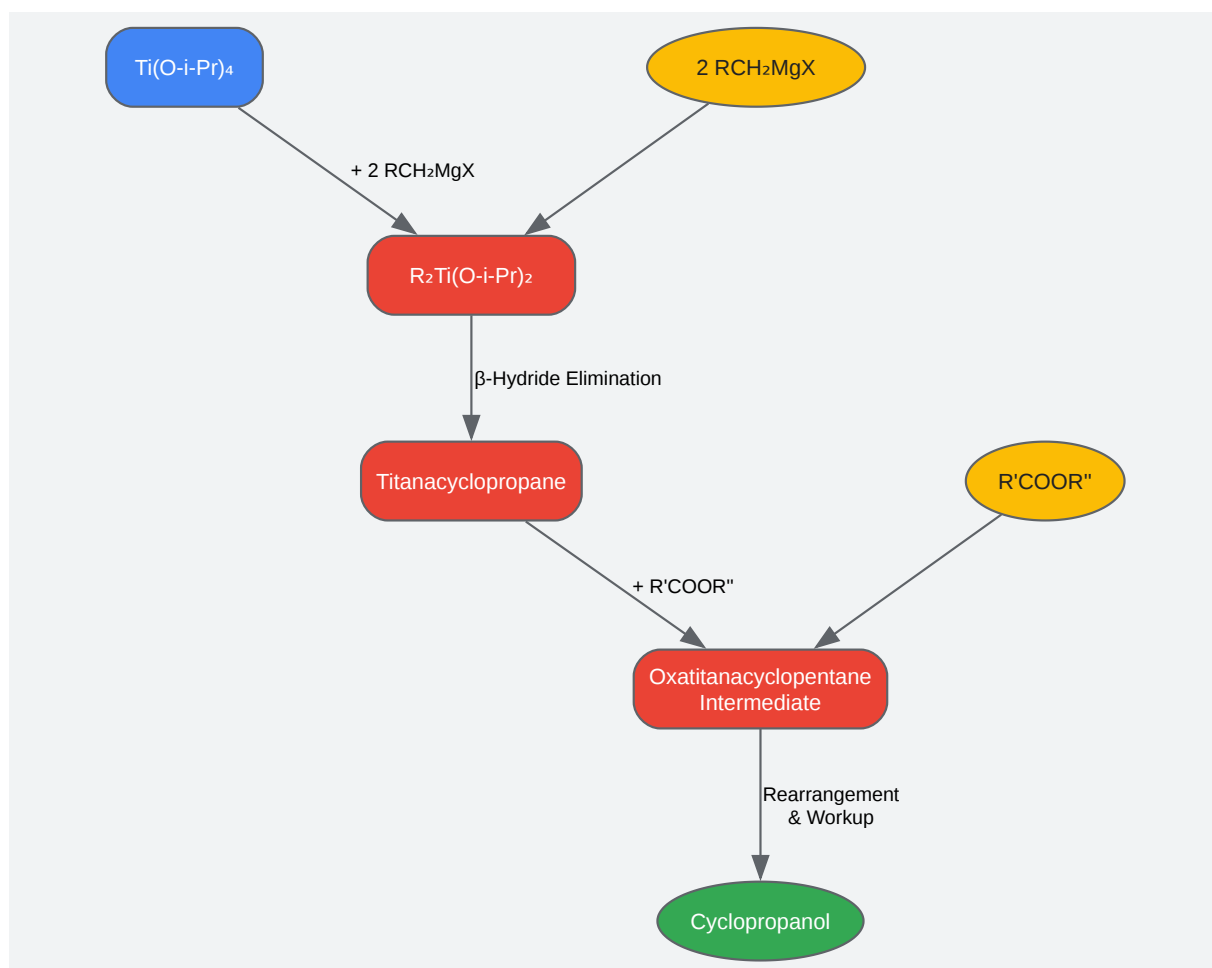
The Kulinkovich reaction provides a direct route to cyclopropanols from esters using a Grignard reagent in the presence of **Titanium(IV) isopropoxide**.<sup>[9]</sup> The reaction proceeds through a key titanacyclopropane intermediate.<sup>[9]</sup>

Ester Substrate	Grignard Reagent	Product	Yield (%)
Methyl acetate	EtMgBr	1-Methylcyclopropanol	76
Methyl propionate	EtMgBr	1-Ethylcyclopropanol	82
$\gamma$ -Butyrolactone	EtMgBr	cis-Bicyclo[3.1.0]hexan-1-ol	75

Data sourced from representative examples and may vary based on specific reaction conditions.

- Reaction Setup:
  - To a solution of methyl propionate (1.0 equivalent) in anhydrous tetrahydrofuran (THF) under an argon atmosphere, add **Titanium(IV) isopropoxide** (0.1 equivalents).
  - Cool the solution to 0 °C.
- Addition of Grignard Reagent:
  - Slowly add a solution of ethylmagnesium bromide (EtMgBr) in THF (2.2 equivalents) dropwise to the reaction mixture over 1 hour, maintaining the temperature at 0 °C.
- Reaction and Work-up:
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12 hours.
  - Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride (NH<sub>4</sub>Cl).

- Extract the mixture with diethyl ether.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification:
  - Purify the crude product by flash column chromatography on silica gel to afford 1-ethylcyclopropanol.



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Caption: Mechanism of the Kulinkovich reaction.

## Ziegler-Natta Polymerization

Titanium-based catalysts, including those derived from **Titanium(IV) isopropoxide**, are fundamental to Ziegler-Natta polymerization, a process for producing polyolefins like polyethylene and polypropylene.[10] The catalyst system typically involves a titanium compound and an organoaluminum co-catalyst.[10] The active catalyst species facilitates the coordination and insertion of olefin monomers to form long polymer chains.[10]

## Transesterification Catalyst

**Titanium(IV) isopropoxide** serves as an effective catalyst for transesterification reactions, which are crucial in processes like biodiesel production.[11] It can catalyze the conversion of triglycerides into fatty acid esters.[11] Studies have shown that with soybean oil, a propyl ester yield of 41.56% can be achieved at 200 °C after 3 hours with a 1% (w/w) catalyst loading of the monomeric form. In the transesterification of monoolein, yields greater than 99% have been reported.[11]

## Precursor in Materials Science

The high reactivity of **Titanium(IV) isopropoxide**, particularly its susceptibility to hydrolysis, makes it an ideal precursor for the synthesis of titanium-based materials.

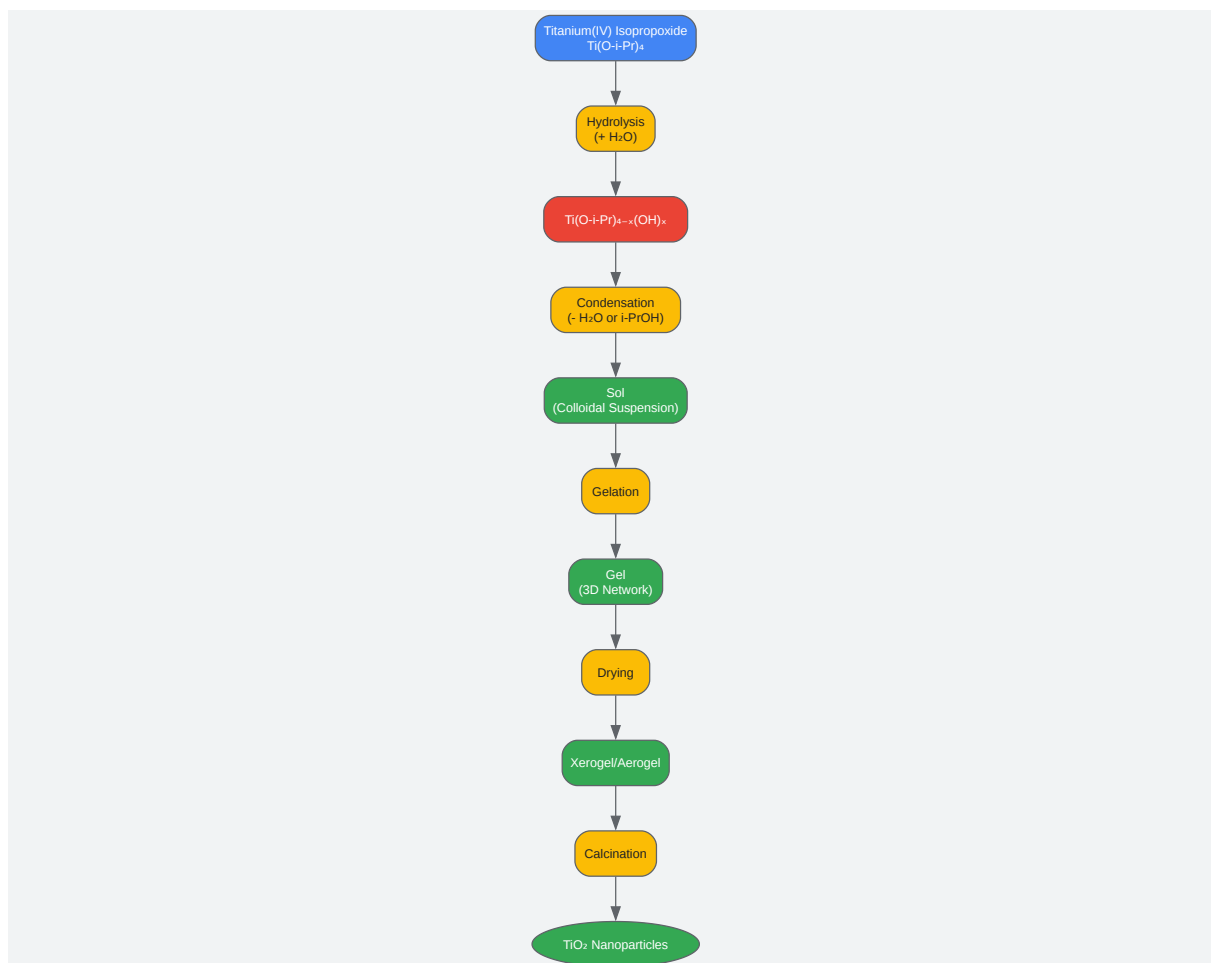
## Sol-Gel Synthesis of Titanium Dioxide (TiO<sub>2</sub>) Nanoparticles

The sol-gel process is a versatile method for producing metal oxides. **Titanium(IV) isopropoxide** is a common precursor for the synthesis of TiO<sub>2</sub> nanoparticles, thin films, and aerogels. The process involves the controlled hydrolysis and condensation of the alkoxide precursor.

- Sol Preparation:
  - Prepare a solution of **Titanium(IV) isopropoxide** in an alcohol, such as ethanol.
  - In a separate container, prepare an aqueous solution, which may contain an acid (e.g., nitric acid) to control the hydrolysis rate.



- Hydrolysis and Condensation:
  - Slowly add the aqueous solution to the alcoholic solution of **Titanium(IV) isopropoxide** under vigorous stirring.
  - The hydrolysis of the isopropoxide groups leads to the formation of Ti-OH species, which then undergo condensation to form Ti-O-Ti bridges, resulting in the formation of a sol (a colloidal suspension of solid particles in a liquid).
- Gelation and Aging:
  - Continue stirring until a gel is formed.
  - Age the gel for a specific period to allow for further condensation and strengthening of the network.
- Drying and Calcination:
  - Dry the gel to remove the solvent, which can be done at ambient or elevated temperatures.
  - Calcine the dried gel at high temperatures to remove residual organic matter and induce crystallization of the TiO<sub>2</sub> nanoparticles.



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Caption: Experimental workflow for the sol-gel synthesis of TiO<sub>2</sub> nanoparticles.

## Precursor for Thin Film Deposition

**Titanium(IV) isopropoxide** is also utilized as a precursor for the deposition of thin films of materials like barium strontium titanate (BST), which have applications in microwave devices due to their high dielectric constant.

## Conclusion

**Titanium(IV) isopropoxide** is an indispensable reagent in organometallic chemistry, with a profound impact on both academic research and industrial applications. Its utility as a catalyst in stereoselective synthesis and as a versatile precursor in materials science continues to drive innovation. The detailed protocols and data presented in this guide are intended to serve as a valuable resource for scientists and researchers, facilitating the effective and safe application of this remarkable compound in their endeavors.

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